

Application Notes and Protocols for 4-(2-Hydroxyhexafluoroisopropyl)benzoic Acid

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Compound of Interest

Compound Name: 4-(2-Hydroxyhexafluoroisopropyl)benzoic acid

Cat. No.: B101504

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This document provides detailed application notes and protocols for the safe storage and disposal of **4-(2-Hydroxyhexafluoroisopropyl)benzoic acid** (CAS Number: 16261-80-6). Adherence to these guidelines is crucial for maintaining the chemical's integrity, ensuring personnel safety, and complying with environmental regulations.

Physicochemical and Hazard Data

A summary of the key physicochemical properties and hazard information for **4-(2-Hydroxyhexafluoroisopropyl)benzoic acid** is presented below. This data is essential for understanding the chemical's behavior and for conducting a thorough risk assessment before handling.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₆ F ₆ O ₃	[1][2]
Molecular Weight	288.14 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	215.00 - 217.00 °C	[3]
pKa (Predicted)	8.61 ± 0.15	
GHS Hazard Statements	H315: Causes skin irritation H318: Causes serious eye damage H319: Causes serious eye irritation H335: May cause respiratory irritation	
GHS Precautionary Statements	P261: Avoid breathing dust P271: Use only outdoors or in a well-ventilated area P280: Wear protective gloves/protective clothing/eye protection/face protection P302+P352: IF ON SKIN: Wash with plenty of water P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Storage Protocols

Proper storage of **4-(2-Hydroxyhexafluoroisopropyl)benzoic acid** is vital to prevent degradation and maintain its purity. The following storage conditions are recommended based on general guidelines for fluorinated compounds.

Parameter	Recommended Condition	Rationale and Details
Temperature	Room temperature (20°C - 25°C)	The compound is stable at ambient temperatures. ^[1] For more sensitive fluorinated intermediates, a range of -20°C to 25°C is often recommended to prevent degradation.
Atmosphere	Dry, inert atmosphere (e.g., nitrogen or argon)	Fluorinated compounds can be sensitive to moisture and air. Storing under an inert atmosphere minimizes hydrolysis and oxidation.
Light Exposure	Store in a dark environment	To prevent potential photodegradation, use opaque or amber-colored containers and store away from direct sunlight.
Container	Tightly sealed, chemically compatible containers	Use containers made of materials such as polyethylene or Teflon. ^[4] Ensure the container is sealed to prevent moisture and air ingress.

Experimental Protocol for Long-Term Storage

- **Container Preparation:** Ensure the storage container is clean, dry, and free of any contaminants. For highly sensitive applications, the container should be purged with an inert gas (e.g., nitrogen or argon) to remove air and moisture.

- Aliquoting: If the compound is to be used frequently, consider aliquoting it into smaller, single-use containers to minimize repeated exposure of the bulk material to the atmosphere.
- Sealing: Seal the container tightly. For added protection against moisture, Parafilm® or a similar laboratory sealing film can be wrapped around the container closure.
- Labeling: Clearly label the container with the chemical name, CAS number, date of receipt, and any relevant hazard warnings.
- Storage Location: Place the sealed container in a designated, well-ventilated, and dry storage area, away from incompatible chemicals. A desiccator cabinet can provide an ideal storage environment.

Disposal Protocols

As a halogenated organic compound, **4-(2-Hydroxyhexafluoroisopropyl)benzoic acid** must be disposed of as hazardous waste. Improper disposal can lead to environmental contamination due to the persistence of the carbon-fluorine bond.

Disposal Method	Recommendation	Key Considerations
Primary Disposal	High-Temperature Incineration	This is the most effective method for the complete destruction of fluorinated organic compounds. The incinerator must be licensed to handle halogenated waste.
Waste Segregation	Segregate as "Halogenated Organic Waste"	Do not mix with non-halogenated organic waste, strong acids or bases, or heavy metals. [3] [5] [6]
Small Spills	Neutralization (with caution)	For very small spills, neutralization to a pH of 6.0-8.0 with sodium bicarbonate or a 5% sodium carbonate solution can be performed before collection as hazardous waste. This should be done with extreme caution and is not a substitute for incineration of the bulk material.

Experimental Protocol for Waste Disposal

- Personal Protective Equipment (PPE): Before handling the waste, don appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Waste Collection:
 - Collect all waste containing **4-(2-Hydroxyhexafluoroisopropyl)benzoic acid**, including contaminated consumables (e.g., weighing paper, pipette tips), into a designated, clearly labeled, and chemically compatible waste container for "Halogenated Organic Waste."
 - Ensure the waste container has a secure lid and is kept closed when not in use.

- Spill Management:
 - In the event of a small spill, ensure the area is well-ventilated.
 - Contain the spill with an inert absorbent material (e.g., vermiculite or sand).
 - Carefully neutralize the spill by slowly adding sodium bicarbonate or a 5% sodium carbonate solution, monitoring the pH with indicator strips until it is between 6.0 and 8.0. Be aware of potential effervescence (CO₂ evolution).
 - Collect the neutralized material and absorbent into the "Halogenated Organic Waste" container.
 - Decontaminate the spill area with a suitable laboratory detergent and water.
- Final Disposal:
 - Arrange for the collection and disposal of the "Halogenated Organic Waste" container through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

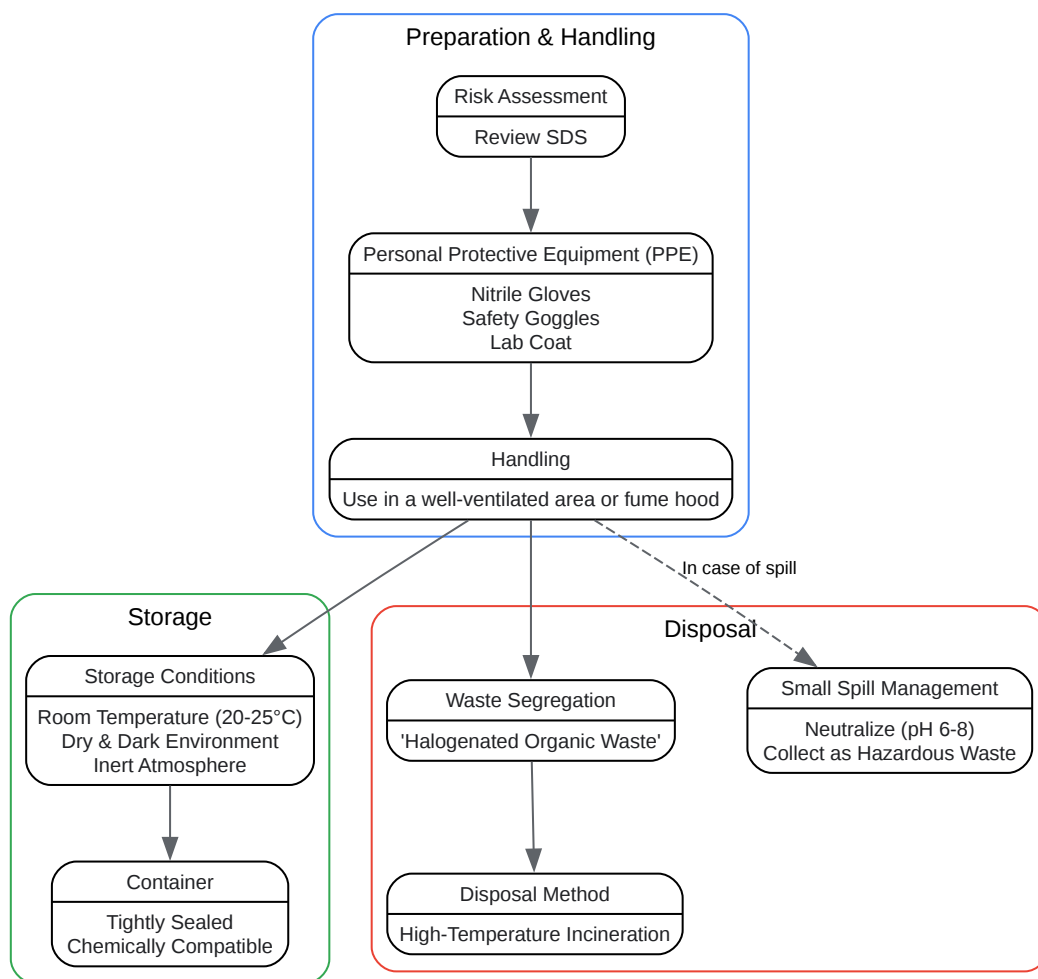
Chemical Incompatibilities

To prevent hazardous reactions, **4-(2-Hydroxyhexafluoroisopropyl)benzoic acid** should not be stored with or mixed with the following substances:

Incompatible Material	Hazard
Strong Oxidizing Agents	Can cause violent reactions.
Strong Bases	Exothermic neutralization reaction.
Reactive Metals (e.g., alkali metals)	May generate flammable hydrogen gas.

Workflow for Safe Handling, Storage, and Disposal

Workflow for 4-(2-Hydroxyhexafluoroisopropyl)benzoic Acid

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Caption: Safe handling, storage, and disposal workflow.

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